

Essential Safety and Operational Guide for Ethylene Glycol Dibutyl Ether

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Compound of Interest

Compound Name: Ethylene glycol dibutyl ether

Cat. No.: B091498

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Ethylene glycol dibutyl ether** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this chemical.

Chemical Safety and Properties

Ethylene glycol dibutyl ether is a colorless liquid with a slight odor.[1] While it is stable under normal conditions, it is crucial to be aware of its potential hazards to ensure safe handling.[2]

Quantitative Data Summary

Property	Value	Reference
CAS Number	112-48-1	[3]
EINECS Number	203-976-8	[3]
Flash Point	85°C (185°F) C.C.	[1][4]
Boiling Point	256°C	
Melting/Freezing Point	-69.1°C	[1]
Autoignition Temperature	310°C (590°F)	[2]
Oral LD50 (Rat)	3.25 g/kg	[4]

Personal Protective Equipment (PPE)

To minimize exposure, appropriate personal protective equipment must be worn at all times when handling **Ethylene glycol dibutyl ether**.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or face shield.[2][4]	Protects against splashes and vapors that can cause serious eye irritation.[4][5]
Hand Protection	Chemical-resistant gloves (e.g., Neoprene, Viton, Butyl rubber, Nitrile rubber).[6][7][8]	Prevents skin contact, as the substance can be absorbed through the skin and cause irritation.[1][4]
Body Protection	Solvent-resistant clothing or lab coat.[2][6]	Protects against accidental spills and skin exposure.
Respiratory Protection	Use in a well-ventilated area. A NIOSH/MSHA approved respirator may be necessary if ventilation is inadequate or if aerosols are generated.[2]	Prevents inhalation of vapors, which can irritate the respiratory system.[4]

Operational and Handling Protocols

Adherence to proper handling and storage procedures is critical for laboratory safety.

Safe Handling Procedures

- Ventilation: Always handle **Ethylene glycol dibutyl ether** in a well-ventilated area, such as a chemical fume hood, to keep airborne concentrations low.[2][9]
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[2] Do not breathe vapors or mists.[10]
- Hygiene Practices: Wash hands thoroughly with soap and water after handling.[6][9] Do not eat, drink, or smoke in areas where the chemical is used.[6]

- Grounding: Use non-sparking tools and take precautionary measures against static discharge, as vapors may travel to an ignition source and flash back.[1][10]
- Peroxide Formation: Be aware that **Ethylene glycol dibutyl ether** can form explosive peroxides over time.[1][6] Storage under a nitrogen blanket is recommended.[2] Opened containers should not be stored for more than 12 months.[9]

Storage Plan

- Containers: Keep containers tightly closed when not in use.[2]
- Location: Store in a cool, dry, well-ventilated area.[2][9]
- Incompatibilities: Store separately from strong oxidizing agents (such as perchlorates, peroxides, and nitrates) and strong acids.[1][6] Avoid contact with aluminum.[9]

Emergency and Disposal Plans

Proper emergency response and waste disposal are crucial to mitigate risks.

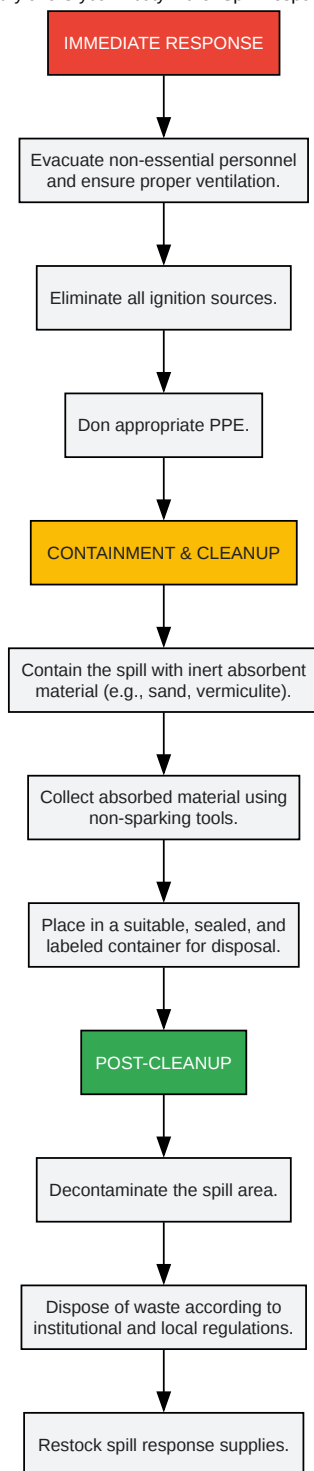
First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present.[4][5] If irritation persists, seek medical attention.[5]
- Skin Contact: Remove contaminated clothing and wash the affected area immediately with copious amounts of water.[4][6]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[4]
- Ingestion: Do NOT induce vomiting. Make the victim drink water (two glasses at most). Seek immediate medical attention.[10]

Spill Response Workflow

In the event of a spill, follow the procedure outlined in the diagram below.

Ethylene Glycol Dibutyl Ether Spill Response



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Caption: Workflow for responding to a chemical spill.

Disposal Plan

Ethylene glycol dibutyl ether waste must be managed as hazardous waste. Improper disposal, such as pouring it down the drain, is illegal and harmful to the environment.[11]

- Collection: Collect waste in a designated, leak-proof, and clearly labeled container.[12] The label should read "Hazardous Waste" and include the chemical name.[11]
- Segregation: Do not mix with other waste streams unless specifically permitted by your institution's waste management plan.[12]
- Storage: Store waste containers in a secure, well-ventilated area, away from incompatible materials, while awaiting pickup.[7]
- Disposal: Arrange for disposal through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[11][12] Empty containers may also need to be treated as hazardous waste as they can retain product residue.[2]

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